

Thermal Stability and Degradation Profile of Pigment Red 194: A Technical Guide

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Compound of Interest

Compound Name: Vat Red 15

Cat. No.: B1585388

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Introduction

Pigment Red 194 (C.I. 71100) is a high-performance perylene pigment known for its excellent color strength, lightfastness, and chemical resistance.^[1] Its robust thermal properties are critical for its application in various demanding environments, including plastics, coatings, and specialized inks.^{[1][2]} This technical guide provides a comprehensive overview of the thermal stability and degradation profile of Pigment Red 194, compiling available data and outlining key experimental protocols for its analysis.

Thermal Stability Data

The thermal stability of Pigment Red 194 has been characterized by its high heat resistance. While specific thermogravimetric and differential scanning calorimetry data for Pigment Red 194 is not extensively available in publicly accessible literature, the following table summarizes key thermal properties based on existing data for the pigment and related perylene compounds.

Property	Value	Source
General Heat Resistance	Good	[1]
Melting Point	490-492 °C	[2]
Thermal Stability (in Polypropylene)	270 °C	[2]
Initial Weight Loss (related Perylene Dye)	> 300 °C	[3]
5% Weight Loss (TGA of related Perylene Dye)	349 °C	[3]

Degradation Profile

The degradation of Pigment Red 194 at elevated temperatures is expected to proceed through the breakdown of its complex polycyclic aromatic structure. The strong intermolecular π - π interactions between the stacked perylene cores contribute to its high thermal stability.[3]

While a definitive degradation pathway for Pigment Red 194 has not been fully elucidated in available literature, the thermal decomposition of perylene pigments, in general, can be expected to involve the cleavage of the imide rings and the fragmentation of the aromatic core. This process would likely generate a complex mixture of smaller aromatic and nitrogen-containing compounds. The specific degradation products would be influenced by factors such as the temperature, heating rate, and the surrounding atmosphere (inert or oxidative).

Experimental Protocols

To thoroughly characterize the thermal stability and degradation profile of Pigment Red 194, a combination of thermoanalytical and spectrometric techniques is recommended.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperatures at which the pigment loses mass due to decomposition and to quantify this mass loss.

Methodology:

- A small, precisely weighed sample of Pigment Red 194 (typically 5-10 mg) is placed in a high-purity alumina or platinum crucible.
- The crucible is loaded into a thermogravimetric analyzer.
- The sample is heated from ambient temperature to a final temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions).
- The instrument continuously measures and records the sample's mass as a function of temperature.
- The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset of decomposition and the temperatures corresponding to specific percentage weight losses.

Differential Scanning Calorimetry (DSC)

Objective: To identify and quantify thermal transitions such as melting, crystallization, and decomposition by measuring the heat flow to or from the sample as a function of temperature.

Methodology:

- A small, weighed sample of Pigment Red 194 (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Both the sample and reference pans are placed in the DSC cell.
- The cell is heated at a controlled rate (e.g., 10 °C/min) over a desired temperature range.
- The instrument measures the differential heat flow between the sample and the reference.
- The resulting DSC thermogram reveals endothermic (heat-absorbing) and exothermic (heat-releasing) events, which can be correlated with physical or chemical changes in the pigment.

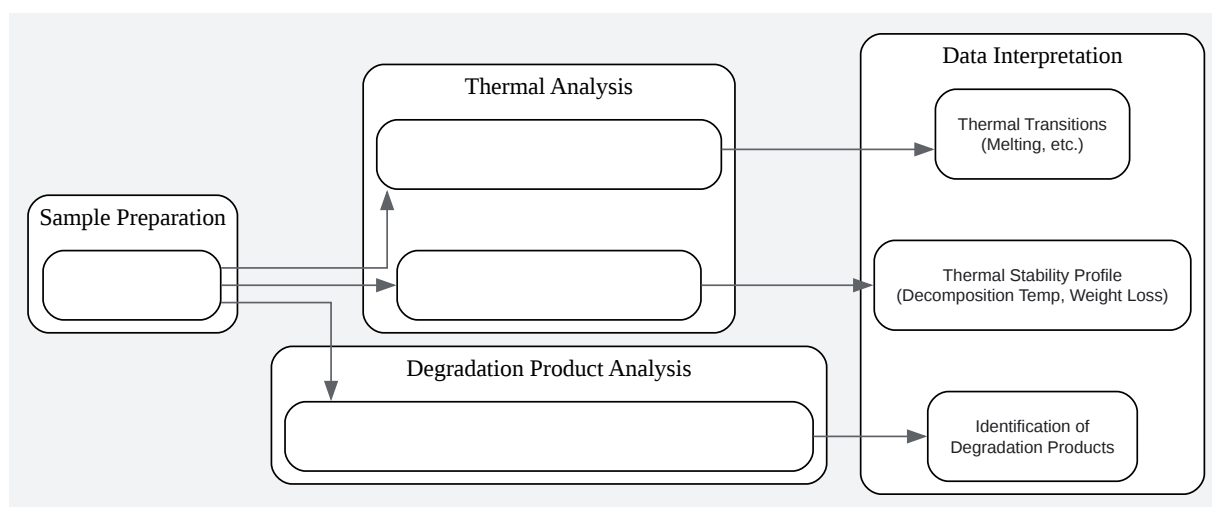
Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Objective: To identify the volatile and semi-volatile products formed during the thermal decomposition of the pigment.

Methodology:

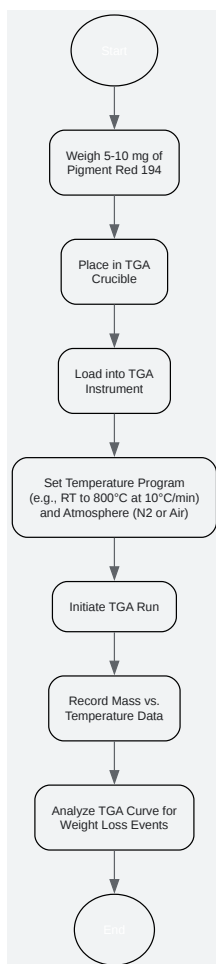
- A microgram-scale amount of Pigment Red 194 is placed in a pyrolysis probe.
- The probe is rapidly heated to a specific pyrolysis temperature (e.g., 600 °C, 800 °C) in an inert atmosphere.
- The thermal decomposition products (pyrolysates) are swept into the injection port of a gas chromatograph (GC).
- The pyrolysates are separated based on their boiling points and affinity for the GC column.
- As the separated components elute from the GC column, they enter a mass spectrometer (MS), which ionizes them and separates the ions based on their mass-to-charge ratio, allowing for their identification by comparing the resulting mass spectra to spectral libraries.

Visualizations



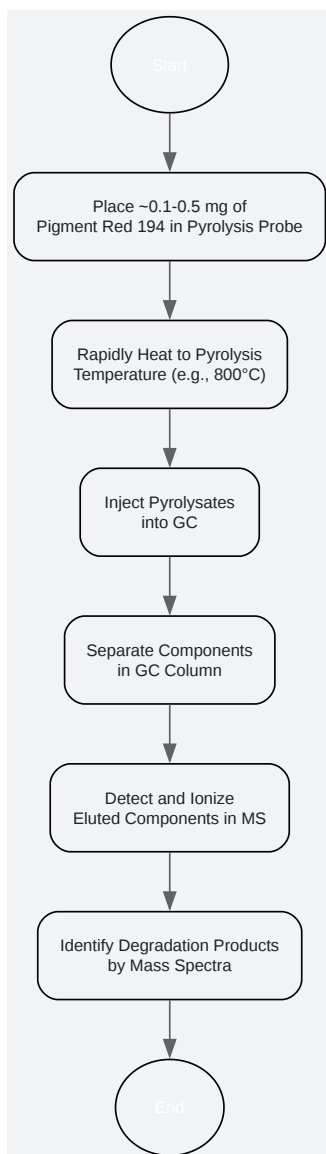
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Caption: Experimental workflow for thermal analysis of Pigment Red 194.



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Caption: TGA experimental workflow.



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Caption: Py-GC-MS experimental workflow.

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